

# Solubility of sodium metaborate in various solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium metaborate

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## Solubility of Sodium Metaborate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **sodium metaborate** in various solvents. The information is curated for professionals in research and development who require precise data and methodologies for their work.

**Sodium metaborate** ( $\text{NaBO}_2$ ) is a versatile inorganic compound available in anhydrous and various hydrated forms, each exhibiting distinct solubility characteristics.<sup>[1][2]</sup> Its solubility is a critical parameter in numerous applications, including the formulation of cleaning agents, adhesives, and as a reagent in chemical synthesis.<sup>[3][4][5]</sup>

### Aqueous Solubility of Sodium Metaborate

The solubility of **sodium metaborate** in water is highly dependent on temperature and its degree of hydration. Several hydrates are known to crystallize from aqueous solutions within specific temperature ranges:

- **Sodium Metaborate Tetrahydrate** ( $\text{NaBO}_2 \cdot 4\text{H}_2\text{O}$ ): Stable from -6 to 53.6 °C.<sup>[1]</sup>
- **Sodium Metaborate Dihydrate** ( $\text{NaBO}_2 \cdot 2\text{H}_2\text{O}$ ): Stable from 53.6 °C to 105 °C.<sup>[1]</sup>

- **Sodium Metaborate** Hemihydrate ( $\text{NaBO}_2 \cdot 0.5\text{H}_2\text{O}$ ): Stable from 105 °C to the boiling point. [\[1\]](#)

The following tables summarize the quantitative solubility data for various forms of **sodium metaborate** in water at different temperatures.

Table 1: Solubility of Anhydrous **Sodium Metaborate** in Water

Temperature (°C)	Solubility ( g/100 mL)
0	16.4 <a href="#">[1]</a>
25	28.2 <a href="#">[1]</a>
100	125.2 <a href="#">[1]</a>

Table 2: Solubility of **Sodium Metaborate** Dihydrate ( $\text{NaBO}_2 \cdot 2\text{H}_2\text{O}$ ) in Water

Temperature (°C)	Solubility (% by weight)
20	31.0 <a href="#">[6]</a>
30	36.5 <a href="#">[3]</a>
40	43.2 <a href="#">[3]</a>
50	52.8 <a href="#">[3]</a>
53.6	57.1 <a href="#">[3]</a>
60	59.3 <a href="#">[3]</a>
70	63.3 <a href="#">[3]</a>
80	67.6 <a href="#">[3]</a>
100	81.1 <a href="#">[6]</a>

Table 3: Solubility of **Sodium Metaborate** Tetrahydrate ( $\text{NaBO}_2 \cdot 4\text{H}_2\text{O}$ ) in Water

Temperature (°C)	Solubility (% by weight)
0	30.4[7]
10	35.6[3][7]
20	41.9[3][8]
30	49.5[3]
40	58.5[3]
50	71.5[3]
53.6	77.3[3]

## Solubility in Organic Solvents

While highly soluble in water, **sodium metaborate** exhibits more limited solubility in organic solvents.

Alcohols and Glycols:

- Methanol and Ethanol: Anhydrous **sodium metaborate** reacts with methanol and ethanol upon refluxing to yield sodium tetramethoxyborate and sodium tetraethoxyborate, respectively.[1] This reaction indicates solubility and chemical interaction.
- Glycerol: **Sodium metaborate** is soluble in glycerol.[9]

Quantitative data for the solubility of **sodium metaborate** in a wide range of organic solvents is not extensively documented in publicly available literature.

## Experimental Protocol for Solubility Determination

The following is a generalized methodology for determining the solubility of **sodium metaborate** in a given solvent, based on the isothermal equilibrium method.

Objective: To determine the saturation solubility of **sodium metaborate** in a specific solvent at a constant temperature.

#### Materials:

- **Sodium metaborate** (specify hydrate form)
- Solvent of interest
- Distilled or deionized water (for aqueous studies)
- Analytical balance
- Constant temperature water bath or incubator with shaker
- Volumetric flasks
- Pipettes
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Drying oven
- Thermometer

#### Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **sodium metaborate** to a known volume of the solvent in a sealed container (e.g., a screw-cap flask).
  - Place the container in a constant temperature shaker bath set to the desired temperature.
  - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure saturation.
- Sample Collection and Filtration:
  - Once equilibrium is reached, cease agitation and allow the undissolved solid to settle.

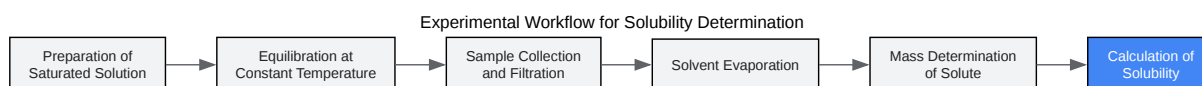
- Carefully withdraw a known volume of the supernatant (the clear saturated solution) using a pre-heated or pre-cooled pipette to the experimental temperature to avoid precipitation.
- Immediately filter the collected sample through a syringe filter to remove any remaining solid particles.
- Analysis of Solute Concentration:
  - Accurately weigh a clean, dry evaporating dish.
  - Transfer the filtered saturated solution to the evaporating dish and reweigh to determine the mass of the solution.
  - Carefully evaporate the solvent in a drying oven at an appropriate temperature until a constant weight of the dry **sodium metaborate** is achieved.
  - Reweigh the evaporating dish with the dry solute.
- Calculation of Solubility:
  - Calculate the mass of the dissolved **sodium metaborate** by subtracting the initial weight of the evaporating dish from the final weight.
  - Calculate the mass of the solvent by subtracting the mass of the dissolved solute from the total mass of the solution.
  - Express the solubility in the desired units, such as grams of solute per 100 g of solvent or grams of solute per 100 mL of solvent.

#### Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle **sodium metaborate** in a well-ventilated area.

## Experimental Workflow Visualization

The following diagram illustrates the key steps in the experimental determination of **sodium metaborate** solubility.



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Caption: Workflow for determining the solubility of **sodium metaborate**.

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